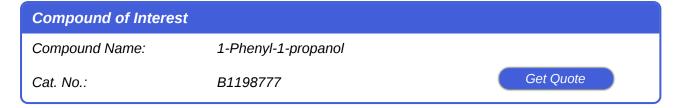


A Technical Guide to the Physical Properties of 1-Phenyl-1-propanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the key physical properties of **1-phenyl-1-propanol** (CAS No: 93-54-9), a significant organic compound utilized as an intermediate in the synthesis of various pharmaceuticals. A comprehensive understanding of its physical characteristics, such as boiling point and density, is paramount for its application in chemical synthesis, process optimization, and quality control.

Quantitative Physical Properties

The boiling point and density of **1-phenyl-1-propanol** have been determined under various conditions. The following table summarizes these experimentally derived values.



Physical Property	Value	Conditions
Boiling Point	217-219 °C	at atmospheric pressure (lit.)[1] [2]
219 °C	at atmospheric pressure[3]	
103 °C	at 14 mmHg (lit.)[4][5]	-
94-95 °C	(S)-(-)-1-Phenyl-1-propanol at 10 mmHg (lit.)	
Density	0.994 g/mL	at 25 °C (lit.)
0.994 g/cm ³	at 25 °C	
0.993-1.000 g/mL	Not specified	
0.992 g/mL	(S)-(-)-1-Phenyl-1-propanol at 25 °C (lit.)	_

Experimental Protocols

The determination of the physical properties of a compound like **1-phenyl-1-propanol** requires precise and validated experimental methodologies. Below are detailed descriptions of standard protocols for measuring boiling point and density.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This physical constant is a crucial indicator of purity.

1. Distillation Method:

This is a common and accurate method for determining the boiling point of a liquid, especially when purification is also desired.

- Apparatus: A standard distillation apparatus is assembled, consisting of a distilling flask, a
 condenser, a receiving flask, and a thermometer.
- Procedure:



- A measured volume of 1-phenyl-1-propanol (typically >5 mL) is placed in the distilling flask along with boiling chips to ensure smooth boiling.
- The flask is heated gently.
- As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.
- It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.
- 2. Thiele Tube Method (Microscale):

This method is suitable when only a small sample of the liquid is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Procedure:
 - A small amount of **1-phenyl-1-propanol** is placed in the small test tube.
 - The sealed capillary tube is inverted and placed inside the test tube.
 - The test tube is attached to the thermometer and immersed in the Thiele tube containing a high-boiling point oil.
 - The Thiele tube is heated gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is stopped, and the apparatus is allowed to cool slowly.



 The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.

Density is the mass per unit volume of a substance and is another important physical property for identification and purity assessment.

1. Pycnometer Method:

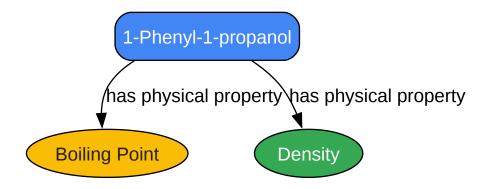
A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with **1-phenyl-1-propanol**, ensuring no air bubbles are trapped.
 - The filled pycnometer is weighed again.
 - The temperature of the liquid is recorded.
 - The mass of the 1-phenyl-1-propanol is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Logical Relationship Visualization

The following diagram illustrates the relationship between the chemical compound **1-Phenyl-1-propanol** and its fundamental physical properties.





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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 1-Phenyl-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198777#physical-properties-of-1-phenyl-1-propanol-boiling-point-density]

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